ONO-RS-347: A Technical Guide for Researchers

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Compound of Interest	
Compound Name:	*ONO-RS-347*
CAS No.:	*103176-67-6*
Cat. No.:	*B1677332*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **ONO-RS-347**, a potent antagonist of cysteinyl leukotriene receptors CysLT1. This document is intended for researchers and professionals in the fields of pharmacology, medicinal chemistry, and drug development who are interested in the therapeutic potential of leukotriene pathway modulators.

Chemical Structure and Properties

ONO-RS-347 is a synthetic molecule designed to selectively inhibit the action of cysteinyl leukotrienes (LTC4, LTD4, and LTE4) at the CysLT1 receptor.[1] Its chemical and physical properties are summarized in the table below.

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Property	Value	Source
IUPAC Name	4-(4-phenylbutoxy)-N-[3-(2H-tetrazol-5-yl)-2,3-dihydro-1,4-benzodioxin-5-yl]benzamide	PubChem CID 128237
Molecular Formula	C26H25N5O4	PubChem CID 128237
Molecular Weight	471.5 g/mol	PubChem CID 128237
CAS Number	103176-67-6	PubChem CID 128237
Synonyms	ONO-RS 347, ONO 1078-RS-347	PubChem CID 128237

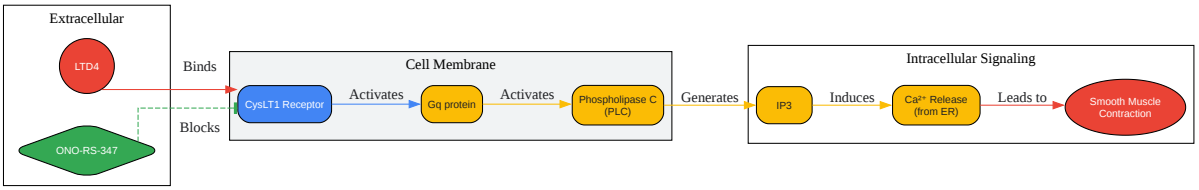
Pharmacological Profile

ONO-RS-347 is a selective and potent competitive antagonist of the CysLT1 receptor. Cysteinyl leukotrienes are inflammatory mediators that play a crucial role in the pathophysiology of asthma and other allergic and inflammatory conditions. By blocking the CysLT1 receptor, **ONO-RS-347** inhibits the downstream signaling pathways that lead to bronchoconstriction, mucus secretion, and eosinophil recruitment.[1]

Mechanism of Action

The binding of cysteinyl leukotrienes (LTD4) to the CysLT1 receptor, a G-protein coupled receptor (GPCR), activates a signaling cascade that results in smooth muscle contraction and inflammatory responses. **ONO-RS-347** competitively binds to the CysLT1 receptor, thereby preventing the binding of endogenous leukotrienes and inhibiting their biological effects.

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ONO-RS-347 blocks LTD4 binding to the CysLT1 receptor.

In Vitro and In Vivo Activity

Studies have demonstrated the efficacy of **ONO-RS-347** in various experimental models.

Assay	Species	Tissue/Model	Effect of ONO-RS-347
Smooth Muscle Contraction	Guinea Pig	Trachea	Inhibition of LTD4-induced bronchoconstriction
Smooth Muscle Contraction	Guinea Pig	Ileum	Antagonism of leukotriene-induced contractions

Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below are generalized methodologies for assays commonly used to characterize CysLT1 receptor antagonists like **ONO-RS-347**.

Guinea Pig Tracheal Ring Contraction Assay

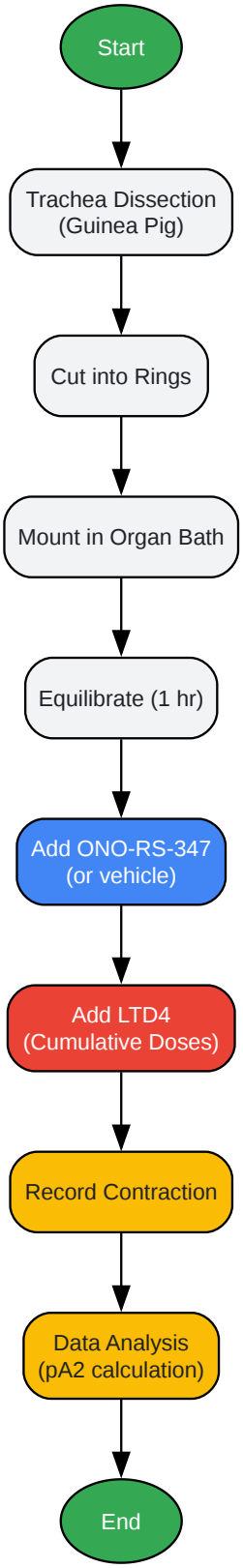
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This in vitro assay assesses the ability of a compound to inhibit agonist-induced smooth muscle contraction.

Methodology:

- Tissue Preparation: Male Hartley guinea pigs are euthanized, and the tracheas are excised and placed in Krebs-Henseleit solution. The trachea is cleaned of connective tissue and cut into rings.
- Mounting: Tracheal rings are suspended in organ baths containing Krebs-Henseleit solution, maintained at 37°C, and aerated with 95% O2 and 5% CO2. The rings are connected to isometric force transducers.
- Equilibration: The tissues are allowed to equilibrate under a resting tension of 1 g for at least 1 hour, with washes every 15-20 minutes.
- Experiment: A cumulative concentration-response curve to LTD4 is generated. To assess the antagonist activity of **ONO-RS-347**, the tissues are pre-incubated with the compound for a set period before the addition of LTD4.
- Data Analysis: The contractile responses are recorded, and the potency of the antagonist is often expressed as a pA2 value, which is the negative logarithm of the molar concentration of an antagonist that produces a 2-fold shift to the right in the agonist concentration-response curve.

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Workflow for the guinea pig tracheal ring contraction assay.

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Conclusion

ONO-RS-347 is a valuable research tool for investigating the role of the cysteinyl leukotriene pathway in various physiological and pathological processes. Its potent and selective antagonism of the CysLT1 receptor makes it a suitable candidate for studies aimed at understanding the therapeutic potential of targeting this pathway in inflammatory diseases such as asthma. Further research is warranted to fully elucidate its clinical utility.

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References

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